

Standard Operating Procedure for Handling and Storing 2-Allylphenol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **2-Allylphenol** (CAS No. 1745-81-9). It is intended for use by trained personnel in a laboratory setting.

Introduction

2-Allylphenol is a phenolic compound used as an intermediate in the synthesis of pharmaceuticals, fragrances, and polymers.[1][2] It is also recognized for its antifungal properties.[3][4][5][6] Due to its hazardous nature, strict adherence to safety protocols is essential. This document outlines the necessary procedures for its safe handling, storage, and use in common laboratory applications.

Hazard Identification and Safety Precautions

2-Allylphenol is a combustible liquid that is toxic if swallowed or in contact with skin, and it causes severe skin burns and eye damage.[1][3][4][7]

Signal Word: Danger[1][8]

Hazard Statements:

H227: Combustible liquid.[1][3]



- H301+H311: Toxic if swallowed or in contact with skin.[3][4]
- H314: Causes severe skin burns and eye damage.[3][4][7]
- H318: Causes serious eye damage.[1][3][4]
- H401: Toxic to aquatic life.[3]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][3]
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[1]
- P264: Wash skin thoroughly after handling.[1][3]
- P270: Do not eat, drink or smoke when using this product.[1][3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[1]
 [3]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1][3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Allylphenol**.



Equipment	Specification
Eye/Face Protection	Chemical safety goggles or a face shield. Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7][9]
Skin Protection	Appropriate protective gloves (e.g., neoprene or butyl rubber) and a lab coat.[6][9] For significant splash risk, a butyl rubber or neoprene apron over the lab coat is recommended.[6]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[7][9] Work should be conducted in a chemical fume hood.[6][10]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-Allylphenol**.



Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O	[3][7][9][11]
Molecular Weight	134.18 g/mol	[3][7][9]
Appearance	Colorless to light brown liquid	[4][9]
Odor	Phenol-like	[4]
Boiling Point	220 °C at 760 mmHg	[3][4][8][9][11][12]
Melting Point	-6 °C	[3][4][9][11][12]
Flash Point	88 °C (190.4 °F) - closed cup	[3][8][9]
Density	1.028 g/mL at 25 °C	[8][12][13]
Solubility in Water	7 g/L (20 °C)	[9][11]
Vapor Pressure	0.0783 mmHg at 25°C	[11]

Handling and Storage

Handling:

- Always handle 2-Allylphenol in a well-ventilated area, preferably within a certified chemical fume hood.[6][9][10]
- Avoid contact with skin, eyes, and clothing.[1][9]
- Wash hands thoroughly after handling.[3][9]
- Keep away from sources of ignition such as heat, sparks, and open flames.[1][7][9]
- Ground and bond containers when transferring material to prevent static discharge.
- Empty containers may retain product residue and can be hazardous.[9]

Storage:

Store in a cool, dry, and well-ventilated area.[1][7][9]



- Keep containers tightly closed when not in use.[1][7][9]
- Store away from incompatible substances, including strong oxidizing agents, acid chlorides, and acid anhydrides.[1][7][9]
- Protect from light and moisture.[6]
- Store containers at or below eye level.[6]

Emergency Procedures

First Aid Measures:

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.[1][3][9]
- In Case of Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid immediately,[3][9]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[3][9]
- If Swallowed: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid immediately.[3][9]

Spill and Leak Procedures:

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[9] Remove all sources of ignition. Use a sparkproof tool.[9]
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Prevent the spill from entering drains. Dike the spill and collect the material for disposal.

Application Notes and Experimental Protocols

2-Allylphenol is a versatile intermediate in organic synthesis. Below are protocols for its synthesis and its use in the preparation of other compounds.



7.1. Synthesis of **2-Allylphenol** via Claisen Rearrangement

This protocol describes the synthesis of **2-Allylphenol** from allyl phenyl ether.

Materials:

- Allyl phenyl ether
- High-boiling point solvent (optional)
- 20% aqueous sodium hydroxide
- Petroleum ether
- · Sulfuric acid
- Ether
- Anhydrous sodium sulfate

Procedure:

- Heat allyl phenyl ether under an air condenser. The temperature will rise from approximately 190 °C to 220 °C over 4-6 hours.[9]
- After cooling, dissolve the product in 20% aqueous sodium hydroxide.
- Extract the solution with petroleum ether to remove any unreacted allyl phenyl ether.
- Acidify the aqueous layer with sulfuric acid.
- Extract the crude 2-Allylphenol with ether.[9]
- Dry the ether extract over anhydrous sodium sulfate and then evaporate the ether.[9]
- Purify the crude product by vacuum distillation.[9]
- 7.2. Application in the Synthesis of Alprenolol



2-Allylphenol is a key starting material for the synthesis of the beta-blocker, alprenolol. The synthesis involves the reaction of **2-allylphenol** with epichlorohydrin followed by reaction with isopropylamine.

7.3. Application as an Antifungal Agent

2-Allylphenol and its derivatives have demonstrated significant antifungal activity.[3][4][5][6] The following is a general protocol for evaluating the in vitro antifungal activity.

Materials:

- 2-Allylphenol or its derivatives
- Fungal strain (e.g., Botrytis cinerea)
- Potato Dextrose Agar (PDA)
- Solvent (e.g., DMSO)
- Sterile petri dishes

Procedure:

- Prepare stock solutions of 2-Allylphenol in a suitable solvent.
- Incorporate various concentrations of the test compound into molten PDA.
- Pour the amended PDA into sterile petri dishes and allow them to solidify.
- Inoculate the center of each plate with a mycelial plug of the test fungus.
- Incubate the plates at an appropriate temperature for the fungal species.
- Measure the radial growth of the mycelium at regular intervals and compare it to a control
 plate (without the test compound).
- Calculate the percentage of mycelial growth inhibition.

Antifungal Activity Data (IC₅₀ values in μg/mL) against Botrytis cinerea



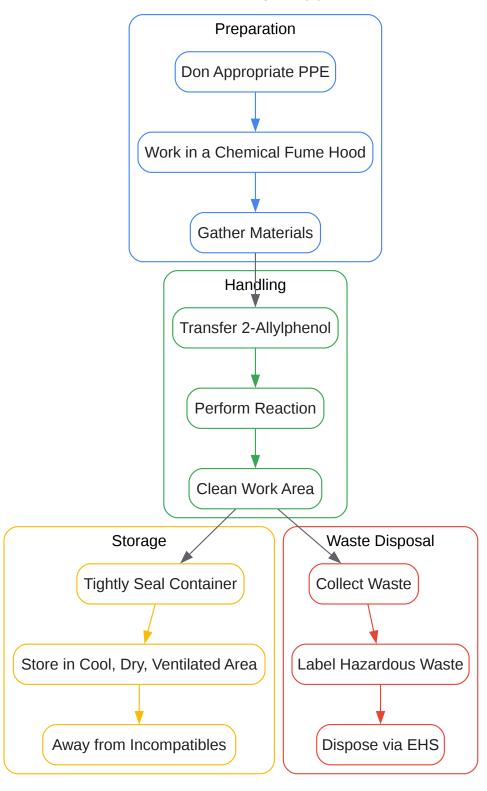
Compound	IC₅₀ (μg/mL)
2-Allylphenol	68
2-Allylphenyl methoxy derivative	2
2-Allylphenyl acetyl derivative	1

Note: Lower IC₅₀ values indicate higher antifungal activity. Data is illustrative and sourced from studies on **2-allylphenol** derivatives.[4][5]

Diagrams



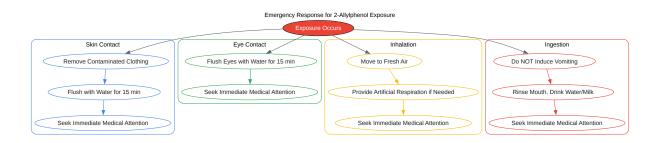
Workflow for Handling 2-Allylphenol



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Caption: General laboratory workflow for the safe handling and storage of **2-Allylphenol**.





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Caption: First aid procedures for different routes of exposure to **2-Allylphenol**.

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- To cite this document: BenchChem. [Standard Operating Procedure for Handling and Storing 2-Allylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7767131#standard-operating-procedure-for-handling-and-storing-2-allylphenol]

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